

Introduction: The Strategic Value of a Chiral Pyrrolidine Building Block

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Compound of Interest

Compound Name: *(R)*-Methyl 1-benzoylpyrrolidine-2-carboxylate

Cat. No.: B8027970

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The pyrrolidine ring is a foundational scaffold in medicinal chemistry, celebrated for its prevalence in natural products and its ability to impart favorable pharmacokinetic properties to drug candidates.[1] Its non-planar, three-dimensional structure allows for a precise spatial arrangement of substituents, which is critical for selective interactions with biological targets.[1] Within this important class of heterocycles, **(R)-Methyl 1-benzoylpyrrolidine-2-carboxylate** emerges as a particularly valuable chiral building block.

This molecule offers a trifecta of strategic chemical features:

- An (R)-configured stereocenter at the C2 position, providing a fixed point of chirality for asymmetric synthesis.
- A robust N-benzoyl protecting group, which modulates the nucleophilicity of the nitrogen atom and can direct the stereochemical outcome of adjacent reactions before being selectively removed.
- A versatile methyl ester at the C2 position, serving as a reactive handle for a wide array of chemical transformations, including amide bond formation, reduction to the corresponding alcohol, or conversion to other functional groups.

This guide provides a comprehensive technical overview of this compound, from sourcing and quality control to safe handling and synthetic applications, designed to empower researchers in leveraging its full potential.

Part 1: Sourcing and Supplier Qualification

A reliable supply chain is the bedrock of any research or development program. **(R)-Methyl 1-benzoylpyrrolidine-2-carboxylate** is commercially available from a range of global suppliers. The selection of a supplier should be guided by considerations of purity, scale requirements, availability of documentation, and technical support.

Table 1: Comparison of Select Commercial Suppliers

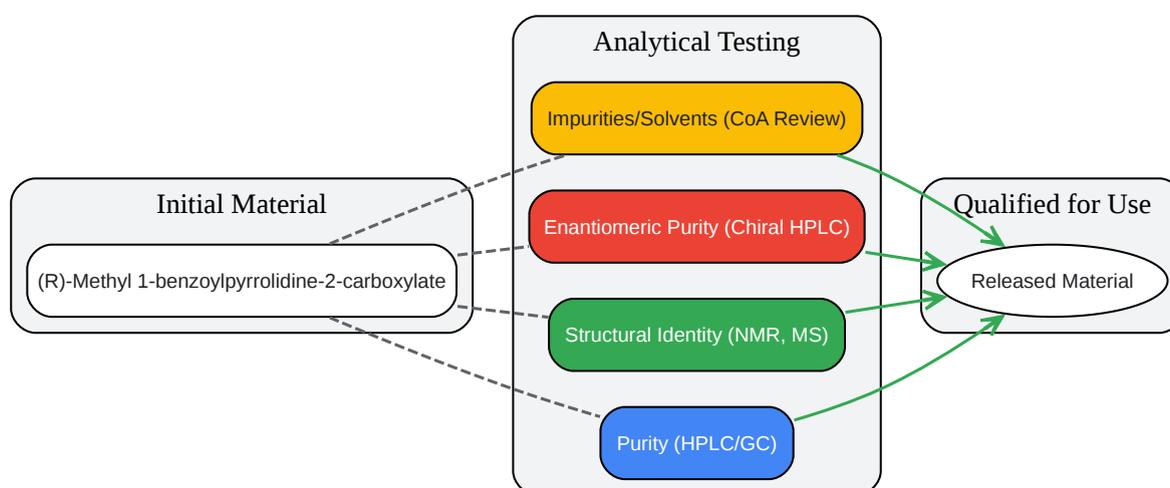
Supplier	Example Product Number	Stated Purity	Key Features
Sigma-Aldrich (Merck)	M79204	Not specified on product page	Part of a collection of rare chemicals; buyer assumes responsibility to confirm purity.[2]
Alfa Chemistry	ACM195719483	0.96	ISO 9001:2015 certified; provides key physical properties like density.[3]
Chem-Impex	09384	≥ 98% (HPLC)	Offers detailed product specifications and is noted for use in pharmaceutical R&D. [4]
Cleanchem Laboratories LLP	14097528162	Not specified	Indian supplier offering the compound, with related products for the pharmaceutical industry.[5][6]
Echemi	CHEMLYTE SOLUTIONS	Not specified	Marketplace listing for manufacturers, such as CHEMLYTE SOLUTIONS.[7]

Note: Availability, product numbers, and specifications are subject to change. Always consult the supplier's website and Certificate of Analysis for the most current information.

Part 2: Critical Quality Attributes and Analytical Verification

Ensuring the quality of a starting material is paramount for experimental reproducibility and the integrity of the final product. For **(R)-Methyl 1-benzoylpyrrolidine-2-carboxylate**, the following parameters are critical.

Diagram 1: Core Quality Control Workflow



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Caption: Key analytical checkpoints for qualifying **(R)-Methyl 1-benzoylpyrrolidine-2-carboxylate**.

- **Structural Identity:** Unambiguous confirmation of the molecular structure is achieved using Nuclear Magnetic Resonance (^1H and ^{13}C NMR) spectroscopy and Mass Spectrometry (MS). The resulting spectra should be consistent with the expected structure.
- **Purity:** High-Performance Liquid Chromatography (HPLC) is the standard method for assessing purity. For research purposes, a purity of $\geq 98\%$ is often desired.
- **Enantiomeric Purity:** As a chiral molecule, its enantiomeric excess (e.e.) is a critical parameter. This is determined using chiral HPLC. A high e.e. is essential to ensure the stereochemical integrity of subsequent products.

- **Certificate of Analysis (CoA):** The CoA is a crucial document provided by the supplier that details the lot-specific results for the tests above. It should also provide information on residual solvents and any other identified impurities.

Part 3: Safety, Handling, and Storage

Proper handling and storage are crucial for maintaining the integrity of the compound and ensuring laboratory safety. Information is derived from various safety data sheets (SDS) for similar chemical structures, as a specific one for the title compound was not uniformly available.

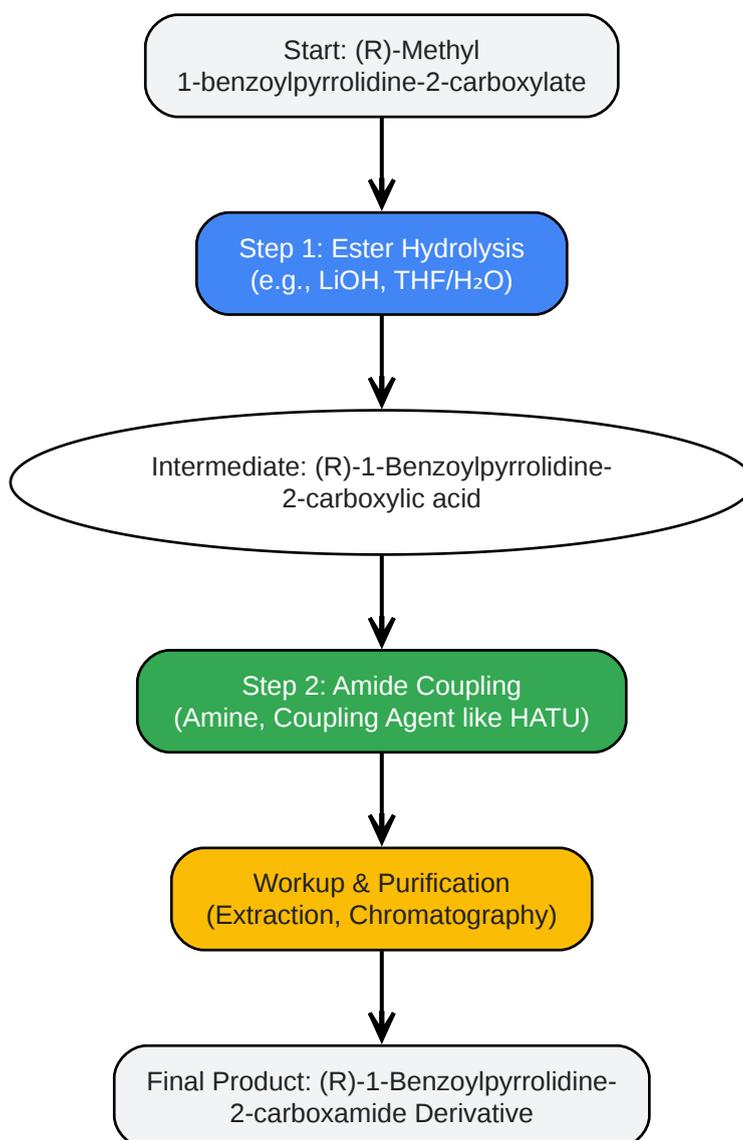
- **Hazards:** Compounds of this class may be harmful if swallowed or inhaled and can cause severe skin and eye irritation or damage.^[8] They are often flammable liquids and vapors.
- **Personal Protective Equipment (PPE):** Always wear appropriate protective gloves (e.g., nitrile), safety goggles, and a lab coat.^{[9][10]} Work should be conducted in a well-ventilated area or a chemical fume hood.^[9]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.^[10] Keep away from heat, sparks, open flames, and other sources of ignition.^[11]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong acids.^{[8][10]}

Part 4: Synthetic Applications and Experimental Protocols

The primary utility of **(R)-Methyl 1-benzoylpyrrolidine-2-carboxylate** is as an intermediate in the synthesis of more complex molecules, particularly in the development of novel pharmaceuticals.^{[4][12]} The N-benzoyl group provides stability, while the ester allows for diverse functionalization.

A foundational synthetic transformation is the hydrolysis of the methyl ester to the corresponding carboxylic acid, which can then be coupled with various amines to form a diverse library of amides.

Diagram 2: Workflow for Amide Synthesis



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Caption: A two-step workflow from the methyl ester to a diverse amide product.

Experimental Protocol: Synthesis of (R)-1-Benzoylpyrrolidine-2-carboxylic Acid

- Dissolution: Dissolve **(R)-Methyl 1-benzoylpyrrolidine-2-carboxylate** (1.0 eq) in a mixture of tetrahydrofuran (THF) and water (e.g., 3:1 v/v).
- Hydrolysis: Cool the solution to 0 °C in an ice bath. Add lithium hydroxide (LiOH) (e.g., 1.5 eq) and stir the mixture, allowing it to warm to room temperature. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.

- **Workup:** Once the reaction is complete, concentrate the mixture under reduced pressure to remove the THF. Dilute the remaining aqueous solution with water and acidify to pH ~2-3 with a suitable acid (e.g., 1M HCl).
- **Extraction:** Extract the acidic aqueous layer with an organic solvent such as ethyl acetate (3x).
- **Drying and Concentration:** Combine the organic extracts, dry over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under vacuum to yield the crude carboxylic acid, which can be used directly in the next step or purified further by crystallization or chromatography.

This resulting carboxylic acid is a versatile intermediate, ready for coupling with a wide range of amines to explore structure-activity relationships in a drug discovery context.

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